

3,6-Dichloro-2-methylpyridine safety data sheet (SDS) information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,6-Dichloro-2-methylpyridine

Cat. No.: B048054

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An In-depth Technical Guide on the Safety Data for **3,6-Dichloro-2-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a compilation of safety and technical data for **3,6-dichloro-2-methylpyridine** (CAS No. 123280-64-8) and is intended for use by qualified professionals. The information has been aggregated from various chemical supplier safety data sheets and related scientific literature. A complete, official Safety Data Sheet (SDS) for this specific compound is not readily available; therefore, some information, particularly regarding emergency procedures, is based on data for structurally similar chlorinated pyridines and should be interpreted with caution. Always consult with your institution's safety officer and refer to the most current safety information available.

Chemical Identification and Physical Properties

3,6-Dichloro-2-methylpyridine, also known as 3,6-Dichloropicoline or 2,5-Dichloro-6-methylpyridine, is a chlorinated pyridine derivative.^[1] It serves as a versatile building block in the synthesis of agrochemicals and pharmaceutical intermediates.^[1]

| Property | Value | Source |
|---------------------------|---|---------------------|
| CAS Number | 123280-64-8 | [1] |
| Molecular Formula | C ₆ H ₅ Cl ₂ N | [1] |
| Molecular Weight | 162.02 g/mol | [1] |
| Appearance | Colorless or pale yellow liquid | [1] |
| Melting Point | 43-50 °C | [1] |
| Boiling Point (Predicted) | 200.5 ± 35.0 °C | |
| Density (Predicted) | 1.319 ± 0.06 g/cm ³ | |
| Purity | ≥ 98% (HPLC) | [1] |

Hazard Identification and GHS Classification

Based on available data, **3,6-Dichloro-2-methylpyridine** is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard statements.

GHS Hazard Classification

| Hazard Class | Category |
|--|-------------|
| Acute Toxicity, Oral | Category 4 |
| Acute Toxicity, Inhalation | Category 4 |
| Skin Corrosion/Irritation | Category 2 |
| Serious Eye Damage/Eye Irritation | Category 2A |
| Specific target organ toxicity — Single exposure (Respiratory tract irritation) | Category 3 |

GHS Pictograms

- Exclamation Mark (GHS07): Indicates skin and eye irritation, harmful if swallowed or inhaled, and may cause respiratory irritation.[2][3][4][5][6]

Signal Word:Warning

Hazard Statements

| Code | Statement |
|------|-----------------------------------|
| H302 | Harmful if swallowed. |
| H332 | Harmful if inhaled. |
| H315 | Causes skin irritation. |
| H319 | Causes serious eye irritation. |
| H335 | May cause respiratory irritation. |

Precautionary Measures and Safe Handling

Adherence to strict safety protocols is mandatory when handling **3,6-Dichloro-2-methylpyridine**. The following precautionary statements are recommended.

Precautionary Statements

| Code | Statement |
|----------------|--|
| P261 | Avoid breathing dust/fume/gas/mist/vapors/spray. [7] |
| P264 | Wash skin thoroughly after handling. [7] |
| P270 | Do not eat, drink or smoke when using this product. |
| P271 | Use only outdoors or in a well-ventilated area. [7] |
| P280 | Wear protective gloves/protective clothing/eye protection/face protection. [7] |
| P302+P352 | IF ON SKIN: Wash with plenty of soap and water. [7] |
| P304+P340 | IF INHALED: Remove person to fresh air and keep comfortable for breathing. [7] |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [7] |
| P312 | Call a POISON CENTER or doctor if you feel unwell. [7] |
| P332+P313 | If skin irritation occurs: Get medical advice/attention. [7] |
| P337+P313 | If eye irritation persists: Get medical advice/attention. [7] |
| P362+P364 | Take off contaminated clothing and wash it before reuse. [7] |
| P403+P233 | Store in a well-ventilated place. Keep container tightly closed. [7] |
| P405 | Store locked up. [7] |
| P501 | Dispose of contents/container to an approved waste disposal plant. [7] |

Emergency Procedures

In the event of exposure or a spill, immediate action is crucial. The following procedures are general guidelines and should be adapted to specific laboratory and institutional protocols.

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Inhalation | Remove the individual to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor. [7] |
| Skin Contact | Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. [7] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [7] |
| Ingestion | Rinse mouth. Call a POISON CENTER or doctor if you feel unwell. Do NOT induce vomiting. [8] |

Fire-Fighting Measures

For fires involving chlorinated pyridines, the following measures are recommended:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Specific Hazards: Combustion may produce toxic and irritating gases, including nitrogen oxides, carbon monoxide, and hydrogen chloride.[\[9\]](#)[\[10\]](#)

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[9][10]

Accidental Release Measures

- Personal Precautions: Evacuate personnel from the area. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, and safety goggles.[10][11]
- Environmental Precautions: Prevent the material from entering drains or waterways.[10][11]
- Containment and Cleanup: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, labeled container for disposal.[10][11]

Toxicological Information

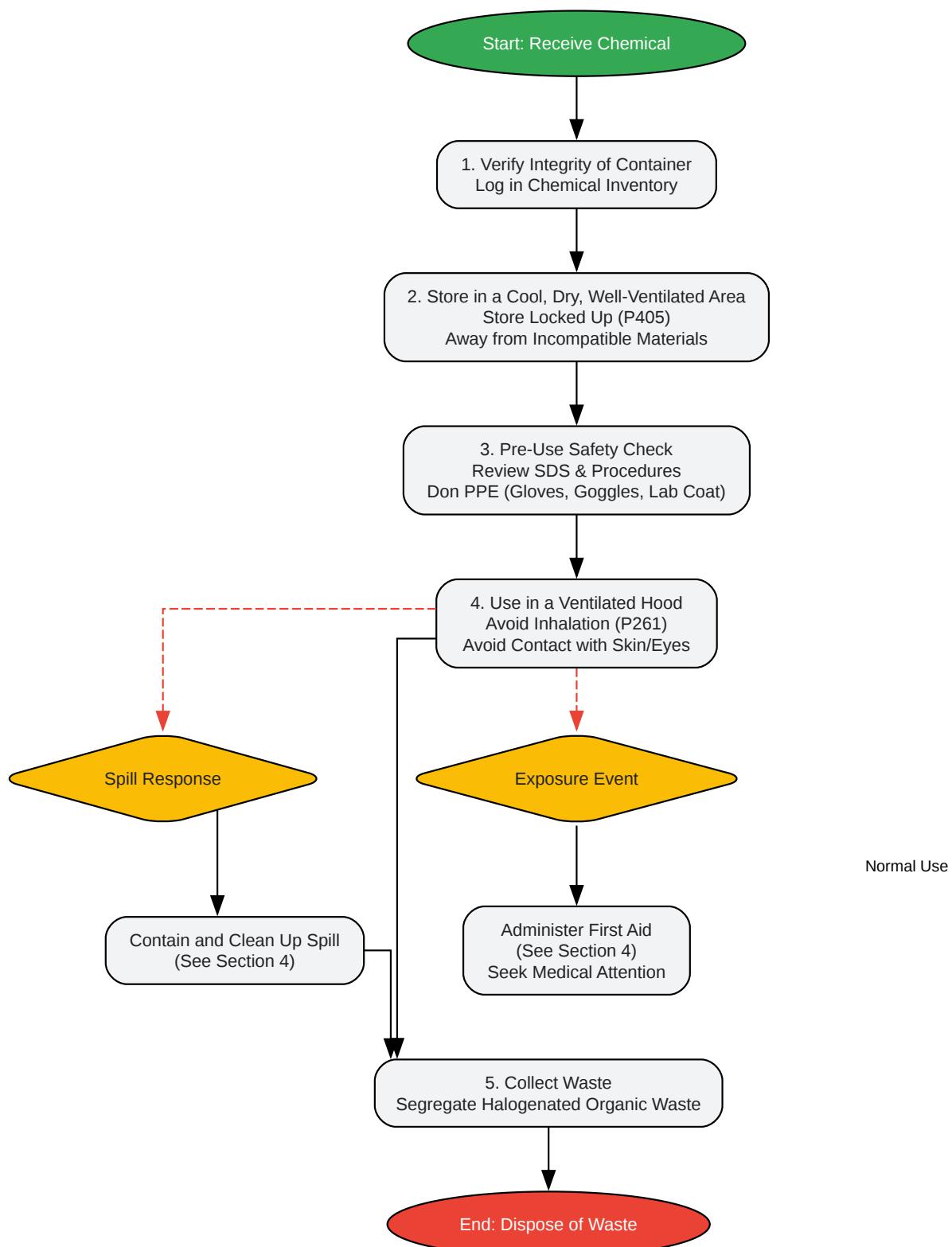
Detailed toxicological studies for **3,6-Dichloro-2-methylpyridine** are not readily available in the public domain. The GHS classification of "Harmful if swallowed" and "Harmful if inhaled" suggests moderate acute toxicity. The toxicological properties have not been fully investigated. [12]

Experimental Protocols

No detailed experimental protocols for the generation of the safety data presented were found in the reviewed literature. Safety data for commercial chemicals are typically generated according to standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD) for chemical testing.

Visualized Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **3,6-Dichloro-2-methylpyridine** in a research environment.

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Caption: Safe handling workflow for **3,6-Dichloro-2-methylpyridine**.

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- To cite this document: BenchChem. [3,6-Dichloro-2-methylpyridine safety data sheet (SDS) information]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b048054#3-6-dichloro-2-methylpyridine-safety-data-sheet-sds-information>

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